

Core Molecular Architecture and Substituent Effects

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Compound of Interest

Compound Name: 2,4-Dinitro-5-fluoroanisole

CAS No.: 394-18-3

Cat. No.: B1407923

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2,4-Dinitro-5-fluoroanisole is a substituted aromatic compound built upon a central benzene ring. Its chemical identity and reactivity are dictated by the interplay of three distinct functional groups: a methoxy group (-OCH₃), two nitro groups (-NO₂), and a fluorine atom (-F). Understanding the individual and collective influence of these substituents is paramount to predicting the molecule's behavior.

The IUPAC name for this compound is 1-fluoro-5-methoxy-2,4-dinitrobenzene. Its core structure is systematically numbered to define the positions of these key groups.

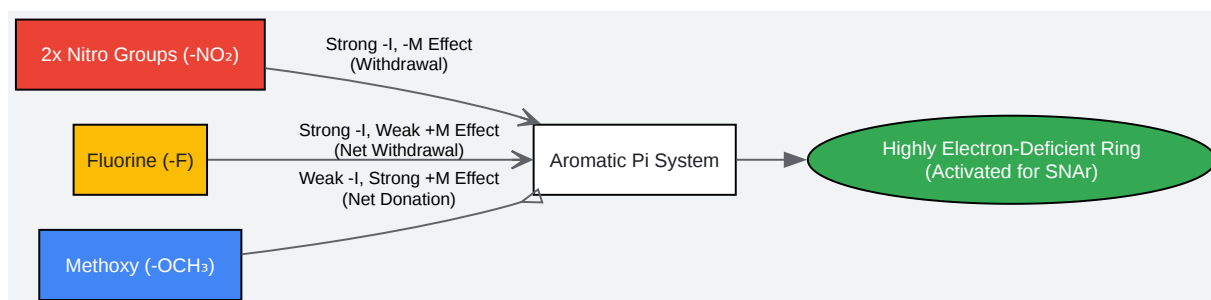
Caption: Molecular structure of 1-fluoro-5-methoxy-2,4-dinitrobenzene.

The electronic character of the aromatic ring is profoundly influenced by these groups:

- **Nitro Groups (-NO₂):** Positioned at C2 and C4, these are powerful electron-withdrawing groups due to both strong inductive effects (-I) and resonance effects (-M). They render the aromatic ring highly electron-deficient (electrophilic).
- **Fluorine Atom (-F):** Located at C1, fluorine exerts a strong electron-withdrawing inductive effect (-I) due to its high electronegativity. However, it also has a weak, opposing electron-

donating resonance effect (+M) via its lone pairs. The inductive effect typically dominates in halogens.

- Methoxy Group (-OCH₃): Situated at C5, the methoxy group is electron-donating. It has a weak electron-withdrawing inductive effect (-I) but a strong electron-donating resonance effect (+M), the latter of which is dominant.



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Caption: Interplay of substituent electronic effects on the aromatic ring.

This combination of powerful electron-withdrawing groups makes the molecule an excellent substrate for Nucleophilic Aromatic Substitution (S_NAr) reactions, a characteristic that is highly valuable in synthetic chemistry for building more complex molecules.^{[1][2]}

Conformational and Crystallographic Insights (Inferred)

While specific crystallographic data for **2,4-Dinitro-5-fluoroanisole** is not readily available, analysis of the closely related 2,4-Dinitroanisole provides a reliable model for its solid-state conformation.^{[3][4]}

- Ring Planarity: The central benzene ring is expected to be largely planar.
- Substituent Orientation: Steric hindrance between the bulky ortho-nitro group (at C2) and the adjacent methoxy group (at C1 in the analogue, C5 in our target) forces them to twist out of the plane of the benzene ring. In studies of 2,4-dinitroanisole, the ortho-nitro group can be

rotated by as much as 35°, while the methoxy group exhibits a smaller torsion angle of 5-13°. [3][4] This twisting has significant implications, as it can disrupt π -orbital overlap, thereby modulating the electronic communication between the substituent and the ring. The para-nitro group, facing less steric hindrance, tends to remain nearly coplanar with the ring to maximize resonance stabilization.[3]

Parameter	Predicted Value/State	Rationale / Comparison
Crystal System	Monoclinic	Based on the crystal structure of 2,4-Dinitroanisole.[3]
Ring Conformation	Planar	Characteristic of benzene derivatives.
Ortho-Nitro Torsion Angle	30-40°	Steric repulsion from adjacent substituents.[4]
Methoxy Torsion Angle	5-15°	Steric hindrance with the adjacent C-H bond.[4]
Para-Nitro Torsion Angle	< 5°	Minimal steric hindrance allows for maximum resonance.[3]

Predicted Spectroscopic Signature

Spectroscopic analysis is essential for structural confirmation. Based on data from analogous compounds, the following spectral characteristics for **2,4-Dinitro-5-fluoroanisole** can be predicted.[5][6][7]

- ¹H NMR:** The spectrum would show two signals in the aromatic region, each corresponding to a single proton (at C3 and C6). These signals would appear as doublets of doublets due to coupling with each other (³J_{HH}, typical meta-coupling) and with the fluorine atom (⁴J_{HF} and ³J_{HF} respectively). The strong deshielding effect of the nitro groups would shift these protons significantly downfield. A sharp singlet corresponding to the three methoxy protons (-OCH₃) would appear upfield.
- ¹³C NMR:** The spectrum would display seven distinct signals. Carbons directly attached to the electron-withdrawing nitro groups (C2, C4) would be significantly deshielded and appear

at the downfield end. The carbon attached to fluorine (C1) would show a large one-bond coupling constant ($^1J_{CF}$), which is a hallmark of fluorinated aromatics.

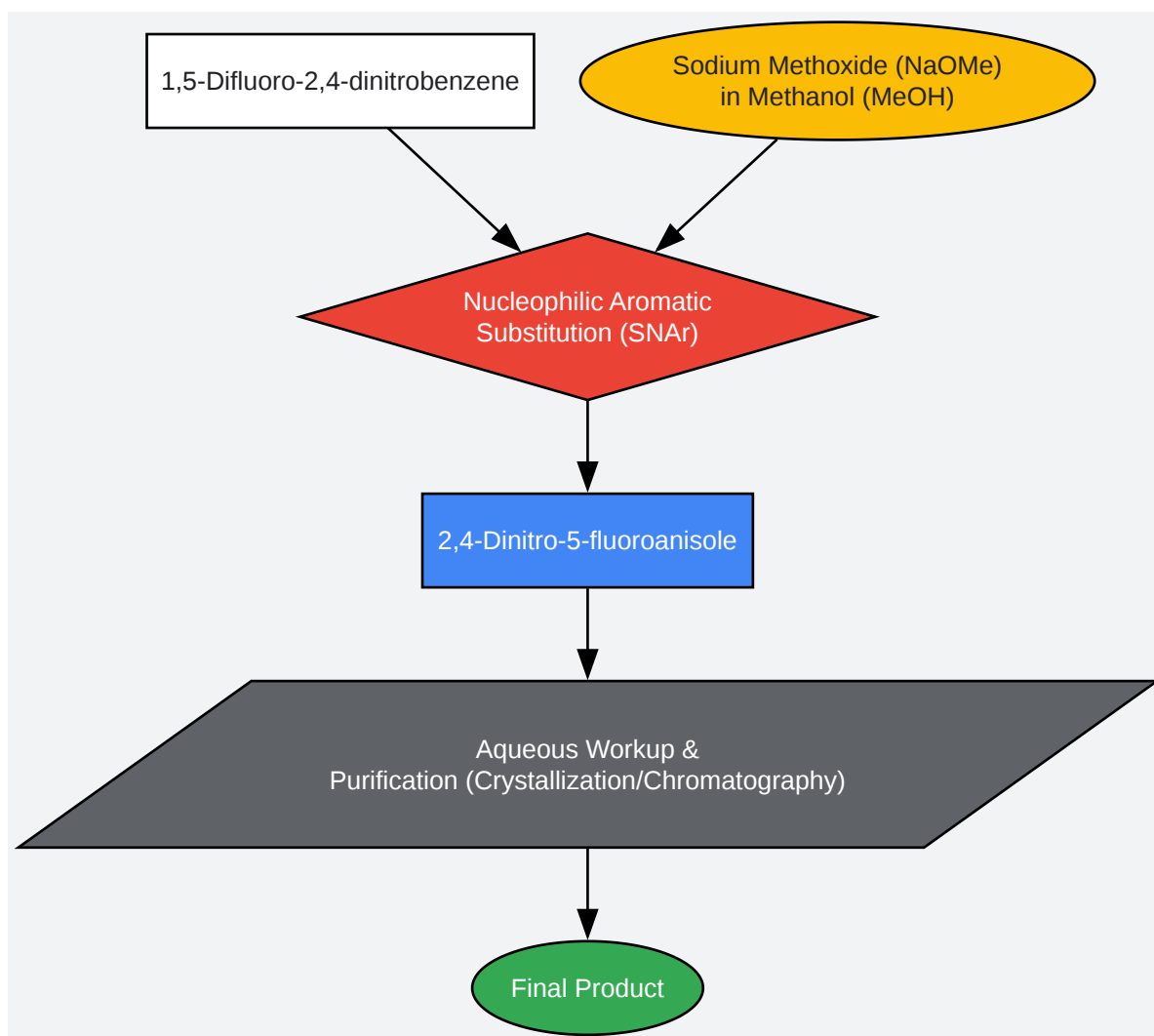
- ^{19}F NMR: A single resonance would be observed. Its chemical shift would be indicative of a fluorine atom on a highly electron-deficient aromatic ring.
- Mass Spectrometry: The molecular ion peak (M^+) would be readily identifiable. Common fragmentation pathways would likely involve the loss of the methoxy group ($-\text{OCH}_3$), a nitro group ($-\text{NO}_2$), or neutral nitric oxide (NO).
- Infrared (IR) Spectroscopy: Strong characteristic absorption bands would be present for the asymmetric and symmetric stretching of the N-O bonds in the nitro groups (typically around 1530 cm^{-1} and 1350 cm^{-1}). Bands corresponding to C-O-C stretching of the anisole moiety and the C-F stretch would also be prominent.

Synthesis and Reactivity Profile

The strategic placement of functional groups makes **2,4-Dinitro-5-fluoroanisole** a versatile synthetic intermediate.

Proposed Synthesis Workflow

A logical and efficient synthesis route involves the nucleophilic aromatic substitution of a precursor molecule, 1,5-difluoro-2,4-dinitrobenzene, with a methoxide source. The fluorine atom at the 1-position is highly activated towards substitution by the two flanking nitro groups.



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Caption: Proposed synthetic workflow for **2,4-Dinitro-5-fluoroanisole**.

Experimental Protocol: Synthesis

Disclaimer: This protocol is a theoretical proposition and must be adapted and optimized under strict laboratory safety protocols by qualified personnel.

- **Reaction Setup:** In a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, reflux condenser, and nitrogen inlet, dissolve 1,5-difluoro-2,4-dinitrobenzene (1.0 eq) in anhydrous methanol (MeOH).
- **Reagent Addition:** While stirring under a nitrogen atmosphere, slowly add a solution of sodium methoxide (1.1 eq) in methanol. An exothermic reaction may be observed.

- **Reaction Monitoring:** Heat the mixture to reflux (approx. 65°C) and monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Quenching and Extraction:** Cool the reaction mixture to room temperature and carefully pour it into ice-cold water. Extract the aqueous mixture with ethyl acetate (3x).
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na₂SO₄), and concentrate under reduced pressure. The crude product can be purified by recrystallization from an appropriate solvent system (e.g., ethanol/water) or by column chromatography on silica gel.
- **Characterization:** Confirm the structure and purity of the final product using NMR, IR, and MS analysis as described in the previous section.

Relevance in Drug Development and Materials Science

The unique structural and electronic features of **2,4-Dinitro-5-fluoroanisole** position it as a molecule of high potential.

Application in Drug Discovery

Fluorine has become a cornerstone element in modern medicinal chemistry.^{[8][9]} The incorporation of a fluorine atom, as in **2,4-Dinitro-5-fluoroanisole**, can profoundly influence a drug candidate's properties:^{[10][11]}

- **Metabolic Stability:** The carbon-fluorine bond is exceptionally strong, making it resistant to metabolic cleavage by cytochrome P450 enzymes. This can increase the half-life and bioavailability of a drug.
- **Lipophilicity and Permeability:** Fluorine substitution generally increases a molecule's lipophilicity, which can enhance its ability to cross cell membranes.^[9]
- **Binding Affinity:** The electronegativity of fluorine can lead to favorable electrostatic interactions (e.g., hydrogen bonds, dipole-dipole) with target proteins, potentially increasing binding affinity and potency.^[12]

The dinitrophenyl moiety itself is a well-known hapten, often used to elicit immune responses or as a versatile handle for bioconjugation and assay development.^[13] Therefore, **2,4-Dinitro-5-fluoroanisole** could serve as a valuable scaffold or building block for creating novel therapeutic agents or diagnostic tools.^[14]

Potential in Materials Science

The high nitrogen and oxygen content, characteristic of dinitroaromatic compounds, is often associated with high energy density. The parent compound, 2,4-Dinitroanisole, is utilized as a melt-castable insensitive explosive, serving as a safer alternative to TNT in some applications.^[3] While the properties of the fluorinated derivative have not been extensively studied, it is plausible that **2,4-Dinitro-5-fluoroanisole** could exhibit interesting energetic properties, warranting investigation in the field of advanced materials.

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